

# Literature review on 4-Cyclohexylphenol research

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## Compound of Interest

Compound Name: 4-Cyclohexylphenol

Cat. No.: B075765

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An In-depth Technical Guide to **4-Cyclohexylphenol**

## Introduction

**4-Cyclohexylphenol** (CAS No. 1131-60-8) is an aromatic organic compound characterized by a cyclohexyl group attached to the para position of a phenol ring.[1][2] It is a white to light yellow crystalline solid with a faint, characteristic phenolic odor.[1][3] This compound is sparingly soluble in water but shows good solubility in various organic solvents.[1][3] **4-Cyclohexylphenol** serves as a crucial intermediate in the synthesis of a wide range of specialty chemicals.[3] Its applications are diverse, spanning the production of polymers, resins, surfactants, UV absorbers, antioxidants, pharmaceuticals, and agrochemicals.[1][3] In the polymer industry, it functions as a monomer or a crosslinking agent to enhance material properties like durability and environmental resistance.[1][3] Furthermore, it is a key building block in the development of new drugs and is used in the synthesis of pesticides and herbicides.[3]

## Physicochemical and Identification Data

Quantitative data regarding the properties and identifiers of **4-Cyclohexylphenol** are summarized below for easy reference and comparison.

### Table 1: Physicochemical Properties

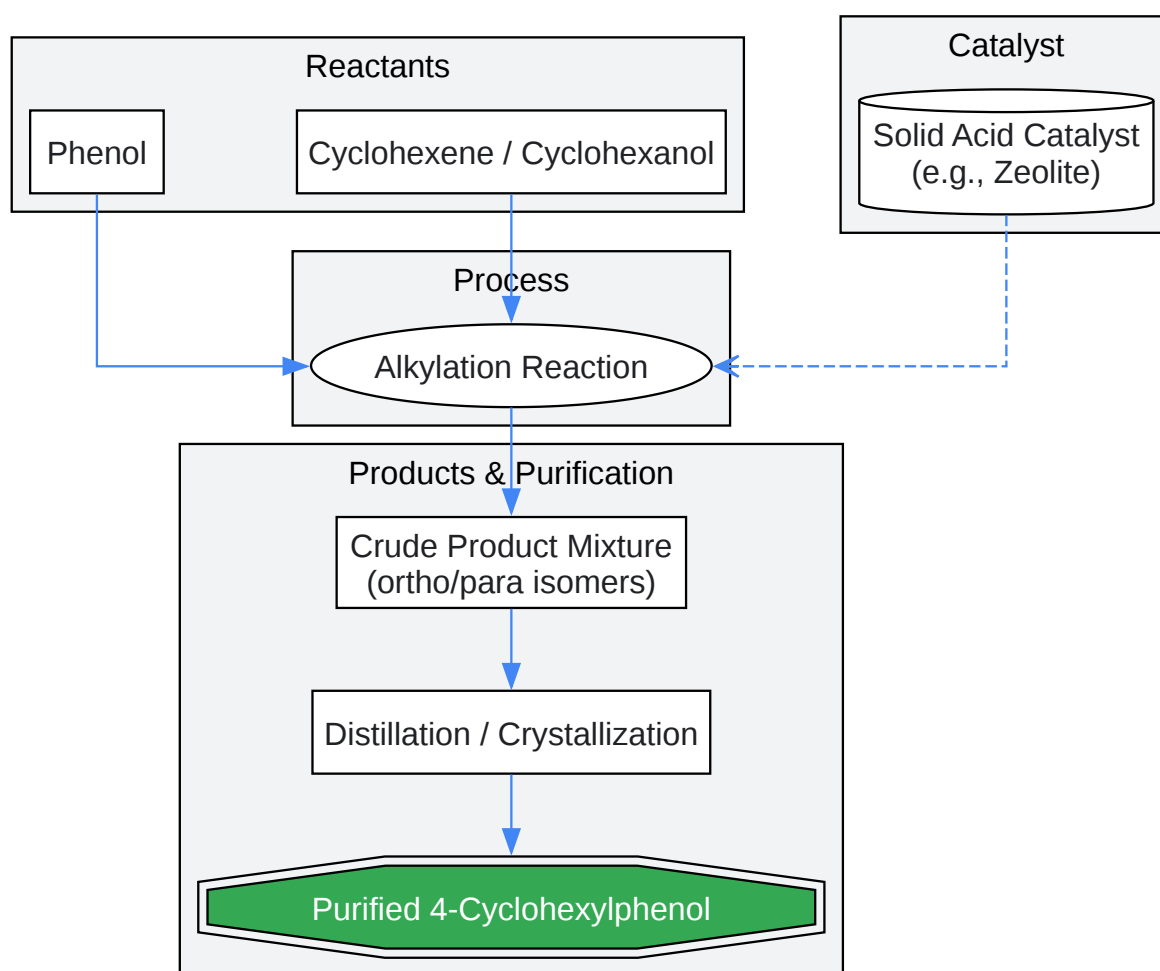
Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O	[1][3]
Molecular Weight	176.25 g/mol	[2][3]
Melting Point	129-135°C	[3][4]
Boiling Point	213-215°C	[3][4]
Boiling Point (at 11 Torr)	150-153°C	[5]
Flash Point	153°C	[3]
Water Solubility	66.66 mg/L (at 25°C)	[1][3]
pKa	10.15 ± 0.13 (Predicted)	[1][3]
Vapor Pressure	0.00144 mmHg (at 25°C)	[3]
Appearance	White to light yellow crystalline solid/powder	[1][3]

**Table 2: Chemical Identifiers**

Identifier	Value	Source
CAS Number	1131-60-8	[1][2][3]
EINECS Number	214-465-4	[2][3]
PubChem CID	14327	[1][2]
InChI	InChI=1S/C12H16O/c13-12-8-6-11(7-9-12)10-4-2-1-3-5-10/h6-10,13H,1-5H2	[1][2]
InChIKey	OAHMVZYHIJQTQC-UHFFFAOYSA-N	[1][2]
Canonical SMILES	C1CCC(CC1)C2=CC=C(C=C2)O	[1][2]
Synonyms	p-Cyclohexylphenol, 4-Hydroxyphenylcyclohexane	[2][3][5]

## Synthesis of 4-Cyclohexylphenol

The primary methods for synthesizing **4-Cyclohexylphenol** involve the alkylation of phenol with either cyclohexanol or cyclohexene.<sup>[6][7]</sup> These reactions are typically catalyzed by acids, such as sulfuric acid, phosphoric acid, or solid acid catalysts like zeolites (e.g., H-Mordenite, H-beta) and transitional aluminas.<sup>[6][8]</sup> The use of solid acid catalysts is advantageous as it can lead to higher selectivity for the para-isomer and allows for easier catalyst recovery and reuse.<sup>[6][8]</sup>



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Caption: General workflow for the synthesis of **4-Cyclohexylphenol**.

## Experimental Protocol: Hydroalkylation of Phenol

This protocol describes a method for the synthesis of **4-Cyclohexylphenol** via the hydroalkylation of phenol using a palladium catalyst.<sup>[9]</sup>

### 1. Materials and Equipment:

- Phenol (30 g)
- 1% Pd-Al<sub>2</sub>O<sub>3</sub> catalyst (1 g)
- Fused salt mixture (NaCl-AlCl<sub>3</sub>, 1:1 mol ratio, 6 g)
- High-pressure autoclave reactor equipped with a stirrer and temperature control
- Hydrogen gas source
- Standard laboratory glassware for workup and purification

### 2. Procedure:

- Charge the autoclave reactor with phenol, the Pd-Al<sub>2</sub>O<sub>3</sub> catalyst, and the fused salt mixture.
- Seal the reactor and purge it with hydrogen gas to remove air.
- Pressurize the reactor with hydrogen.
- Heat the mixture to 120°C while stirring.
- Maintain the reaction at 120°C for 4.5 hours.
- After the reaction period, cool the reactor to room temperature and carefully vent the excess hydrogen gas.
- Open the reactor and transfer the crude reaction mixture.
- Isolate the product through standard procedures such as filtration to remove the catalyst, followed by distillation or crystallization to purify the **4-Cyclohexylphenol**.

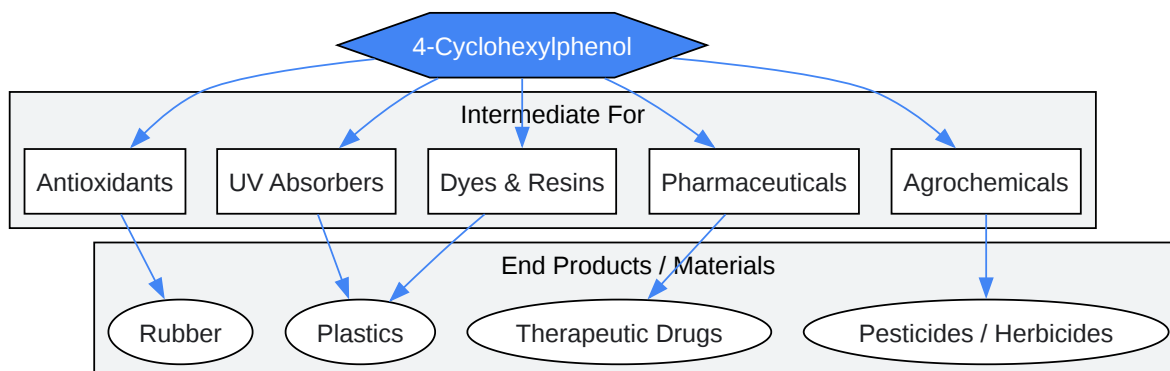
### 3. Expected Outcome:

- This method selectively yields **4-Cyclohexylphenol**. A reported yield for this specific protocol is 31.9%.[\[9\]](#)

## Industrial and Research Applications

**4-Cyclohexylphenol** is a versatile chemical intermediate with a broad range of applications.

- **Polymer and Resin Production:** It is used as a monomer or additive in the manufacturing of polymers and resins, contributing to enhanced durability and resistance to environmental factors.[\[1\]](#)[\[3\]](#)
- **UV Absorbers and Antioxidants:** The compound serves as a precursor for the synthesis of UV absorbers, which protect materials from degradation by ultraviolet radiation, and antioxidants, which prevent oxidation.[\[3\]](#)
- **Pharmaceutical Synthesis:** It acts as a key building block in the development of new pharmaceutical drugs and for metabolic studies, sometimes using isotopically labeled versions (e.g., with  $^{35}\text{S}$ ).[\[3\]](#)[\[10\]](#)
- **Agrochemicals:** In the agrochemical industry, it is employed in the synthesis of pesticides and herbicides.[\[3\]](#)
- **Dyes and Colorants:** **4-Cyclohexylphenol** is an important intermediate in the manufacture of dyestuffs, particularly for coloring plastics.[\[6\]](#)



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Caption: Application pathways of **4-Cyclohexylphenol** as a chemical intermediate.

## Toxicology and Safety

**4-Cyclohexylphenol** is considered moderately toxic and requires careful handling.

- Hazards: It is harmful if swallowed, inhaled, or in contact with skin.[1][4] The compound causes irritation to the skin, eyes, and respiratory system.[3][4] Direct contact can lead to skin inflammation, characterized by itching, scaling, or reddening, and may cause serious eye damage.[2][4]
- Safety Precautions: When handling **4-Cyclohexylphenol**, appropriate personal protective equipment (PPE) is essential. This includes suitable protective clothing, gloves, and eye/face protection.[1][4] Work should be conducted in a well-ventilated area to minimize inhalation exposure.[4]
- Storage: Store in a cool, dry place in a tightly sealed container, away from sources of ignition and incompatible substances like strong oxidizing agents.[1][4]

### Table 3: Hazard and Safety Information

Code	Description	Source
R20/21/22	Harmful by inhalation, in contact with skin and if swallowed.	[1]
R36/37/38	Irritating to eyes, respiratory system and skin.	[1]
S26	In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.	[1]
S36/37/39	Wear suitable protective clothing, gloves and eye/face protection.	[1]
H315	Causes skin irritation.	[2]
H318	Causes serious eye damage.	[2]
H335	May cause respiratory irritation.	[2]
H400	Very toxic to aquatic life.	[2]

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